

# Application Notes and Protocols for Measuring the Volumetric Capacity of Tin Anodes

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## Compound of Interest

Compound Name: *Lithium;tin*  
CAS No.: *51404-25-2*  
Cat. No.: *B13783409*

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## Introduction

Tin (Sn) is a highly promising anode material for next-generation lithium-ion and sodium-ion batteries due to its high theoretical specific capacity ( $994 \text{ mAh}\cdot\text{g}^{-1}$  for  $\text{Li}_{4.4}\text{Sn}$ ).<sup>[1]</sup> A critical metric for practical applications, especially in volume-constrained devices like consumer electronics and electric vehicles, is the volumetric capacity ( $\text{Ah}\cdot\text{L}^{-1}$  or  $\text{mAh}\cdot\text{cm}^{-3}$ ). However, tin anodes suffer from massive volume changes during electrochemical cycling, with expansion reported to be around 260-300% upon full lithiation.<sup>[2][3]</sup> This significant expansion complicates the accurate measurement of volumetric capacity and poses a major challenge to electrode integrity and cycle life.<sup>[3]</sup>

These application notes provide detailed protocols for researchers to measure the volumetric capacity of tin anodes using both standard ex-situ (post-mortem) techniques and more advanced in-situ methods that account for dynamic thickness changes during operation.

## Principle of Volumetric Capacity Measurement

The volumetric capacity ( $Q_v$ ) is a derived property calculated from the areal capacity ( $Q_a$ ) and the thickness of the electrode ( $h$ ). The fundamental relationship is:

$$Q_v \text{ (mAh/cm}^3\text{)} = Q_a \text{ (mAh/cm}^2\text{)} / h \text{ (cm)}$$

Where:

- Areal Capacity ( $Q_a$ ) is determined from electrochemical testing and is the product of the gravimetric capacity ( $Q_m$ , in mAh/g) and the active material mass loading ( $L_m$ , in g/cm<sup>2</sup>).
- Electrode Thickness ( $h$ ) is the critical parameter. For tin anodes, this thickness changes dynamically during lithiation and delithiation.

The primary challenge is to accurately measure the electrode thickness that corresponds to the measured capacity.

## Protocol 1: Ex-situ Measurement of Volumetric Capacity

This protocol describes the most common method, where electrode thickness is measured after electrochemical cycling is complete. While simpler, it does not capture the dynamic swelling of the electrode during operation.

### Electrode Preparation (Slurry-Casting Method)

This method is suitable for tin-based powders, nanoparticles, or composites.

- **Slurry Formulation:** Prepare a homogeneous slurry by mixing the active material (tin-based powder), a conductive agent (e.g., Super P or carbon black), and a binder (e.g., Carboxymethyl Cellulose - CMC, or Polyvinylidene Fluoride - PVDF) in an appropriate solvent. A typical weight ratio is 8:1:1 (Active Material:Binder:Conductive Agent).[\[4\]](#)
- **Mixing:** Use a planetary mixer or magnetic stirrer to mix the components until a uniform, viscous slurry is formed.
- **Casting:** Cast the slurry onto a copper foil current collector using a doctor blade with a set gap height to control the initial thickness.

- **Drying:** Dry the coated electrode in a vacuum oven at 80-120°C for at least 12 hours to remove all solvent.<sup>[5]</sup>
- **Calendaring & Punching:** Calender (press) the dried electrode to a desired porosity and thickness. Punch out circular electrodes of a known diameter (e.g., 12-15 mm for coin cells).
- **Mass Loading Determination:** Weigh the punched electrodes and the bare copper foil of the same area to determine the active material mass loading ( $L_m$ ) in mg/cm<sup>2</sup>.

## Half-Cell Assembly (CR2032 Coin Cell)

All cell assembly must be performed in an argon-filled glovebox with H<sub>2</sub>O and O<sub>2</sub> levels below 0.5 ppm.

- **Component Stack:** Place the following components in the center of the bottom coin cell case in sequence:
  - Tin-based working electrode (anode).
  - Porous separator (e.g., Celgard or glass fiber).
  - Add a few drops of electrolyte (e.g., 1 M LiPF<sub>6</sub> in a mixture of ethylene carbonate and dimethyl carbonate).
  - Lithium metal foil as the counter and reference electrode.
  - A stainless steel spacer.
  - A spring washer.
- **Crimping:** Place the top case and a gasket onto the stack and seal the cell using a coin cell crimper.

## Electrochemical Cycling Protocol

Use a multi-channel battery cycler to perform galvanostatic (constant current) charge-discharge tests.

- **Rest Period:** Let the assembled cell rest for 6-12 hours to ensure complete wetting of the electrode by the electrolyte.
- **Formation Cycles:** Cycle the cell at a low current density (e.g., C/20, where 1C = 994 mA/g) for the first 2-3 cycles.[5] This step is crucial for the formation of a stable Solid Electrolyte Interphase (SEI). The typical voltage window is 0.01 V to 1.5 V vs. Li/Li<sup>+</sup>. [5][6]
- **Performance Cycling:** Cycle the cell at the desired C-rate (e.g., C/10 or C/5) for a specified number of cycles (e.g., 100 cycles) to evaluate capacity retention.
- **Data Acquisition:** Record the discharge capacity for each cycle. The gravimetric capacity ( $Q_m$  in mAh/g) is calculated based on the active material mass.

## Post-Mortem Thickness Measurement and Calculation

- **Cell Disassembly:** After cycling, carefully disassemble the coin cell inside the glovebox.
- **Electrode Cleaning:** Gently rinse the retrieved tin anode with a solvent like dimethyl carbonate (DMC) to remove residual electrolyte and dry it.
- **Thickness Measurement:** Use a precision digital micrometer to measure the thickness of the electrode at multiple points and calculate the average. This gives the final electrode thickness,  $h$ .
- **Calculation:**
  - Calculate the areal capacity:  $Q_a \text{ (mAh/cm}^2\text{)} = Q_m \text{ (mAh/g)} \times L_m \text{ (g/cm}^2\text{)}$
  - Calculate the volumetric capacity:  $Q_v \text{ (mAh/cm}^3\text{)} = Q_a \text{ (mAh/cm}^2\text{)} / h \text{ (cm)}$

## Protocol 2: In-situ Measurement with Electrochemical Dilatometry

This advanced technique provides a more accurate measurement by monitoring the electrode thickness in real-time (operando) during electrochemical cycling.[7][8] This is critical for materials like tin with large volume changes.

## Principle of Electrochemical Dilatometry

An electrochemical dilatometer cell is designed to measure minute changes in the thickness of an electrode stack while it is being charged and discharged.<sup>[8]</sup> This allows for the direct correlation of capacity with the true, dynamic electrode thickness at any given state of charge.

## Experimental Setup

- **Dilatometer Cell:** Use a specialized, airtight electrochemical cell designed for dilatometry. This cell contains a high-precision displacement sensor that presses against the electrode stack.<sup>[8]</sup>
- **Electrode Preparation:** Prepare the tin anode as described in Protocol 1.1. The electrode must have a very uniform surface for accurate measurements.
- **Cell Assembly:** Assemble the cell within the dilatometer, ensuring the piston of the displacement sensor is in direct contact with the electrode stack (Anode | Separator | Lithium Counter Electrode).
- **System Integration:** Connect the dilatometer cell to the battery cycler and the displacement sensor to its data acquisition unit. Synchronize the start of both measurements.

## Combined Electrochemical and Dilation Measurement

- **Pre-load Application:** Apply a small, constant pressure to the electrode stack via the dilatometer piston to ensure good contact.
- **Synchronized Cycling:** Begin the galvanostatic cycling protocol as described in 1.3.
- **Data Acquisition:** Simultaneously record the electrochemical data (capacity, voltage) from the cycler and the thickness change ( $\Delta h$ ) from the dilatometer. The output will be two synchronized data streams: Capacity vs. Time and Thickness vs. Time.

## Data Analysis and Dynamic Volumetric Capacity

- **Correlate Data:** Plot the measured electrode thickness ( $h = \text{initial thickness} + \Delta h$ ) against the discharge capacity.

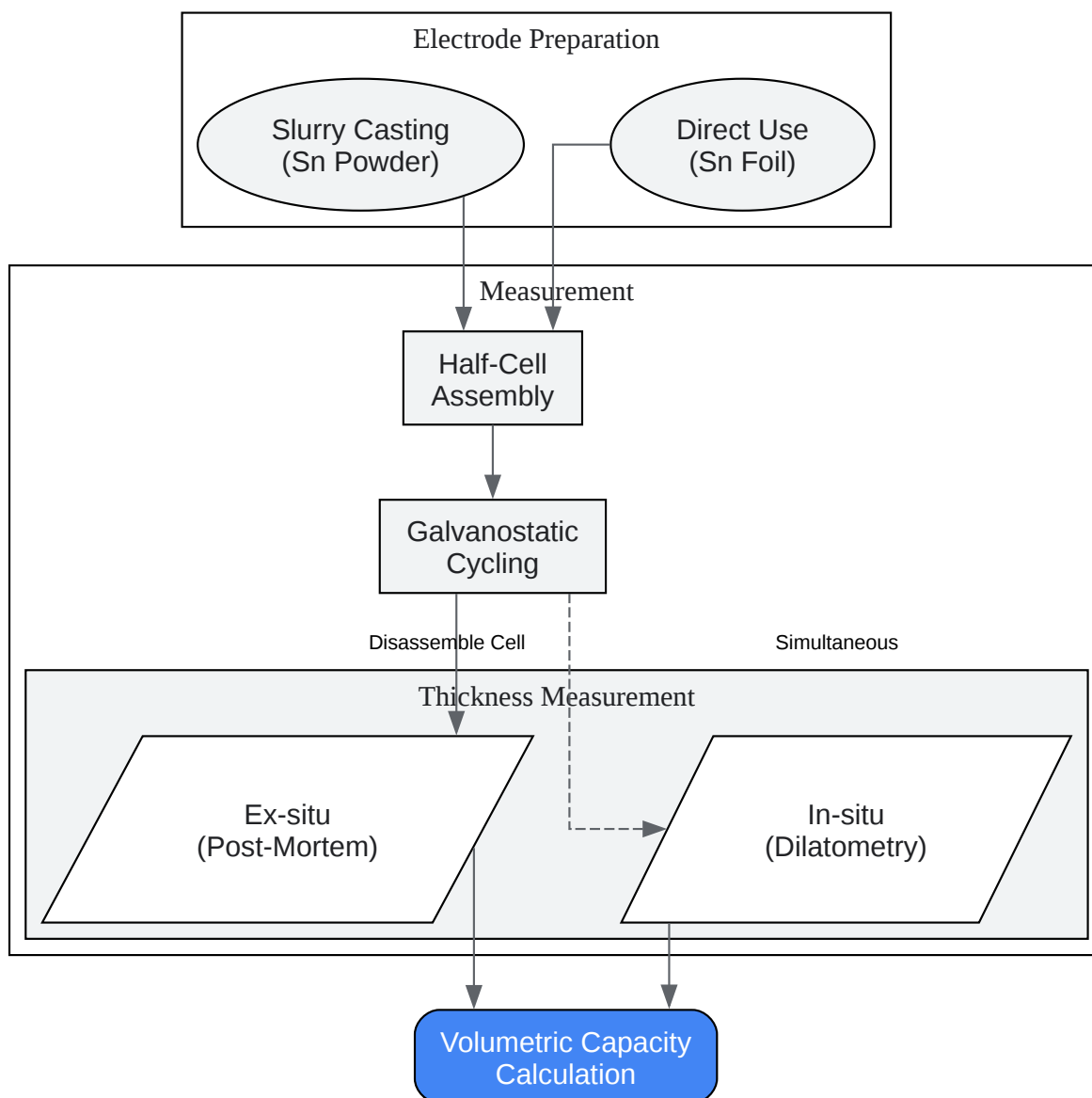
- Calculate Volumetric Capacity: The volumetric capacity can be calculated at any point during the discharge cycle. Of particular interest are:
  - Volumetric Capacity at Full Lithiation: Use the thickness measured at the beginning of the discharge (end of charge).
  - Average Volumetric Capacity: Use the average thickness over the entire discharge process.
- Formula: For any given point  $i$  in the discharge curve:  $Q_{v,i} \text{ (mAh/cm}^3\text{)} = Q_{a,i} \text{ (mAh/cm}^2\text{)} / h_i \text{ (cm)}$

## Data Presentation

Quantitative data for tin-based anodes should be summarized for clear comparison.

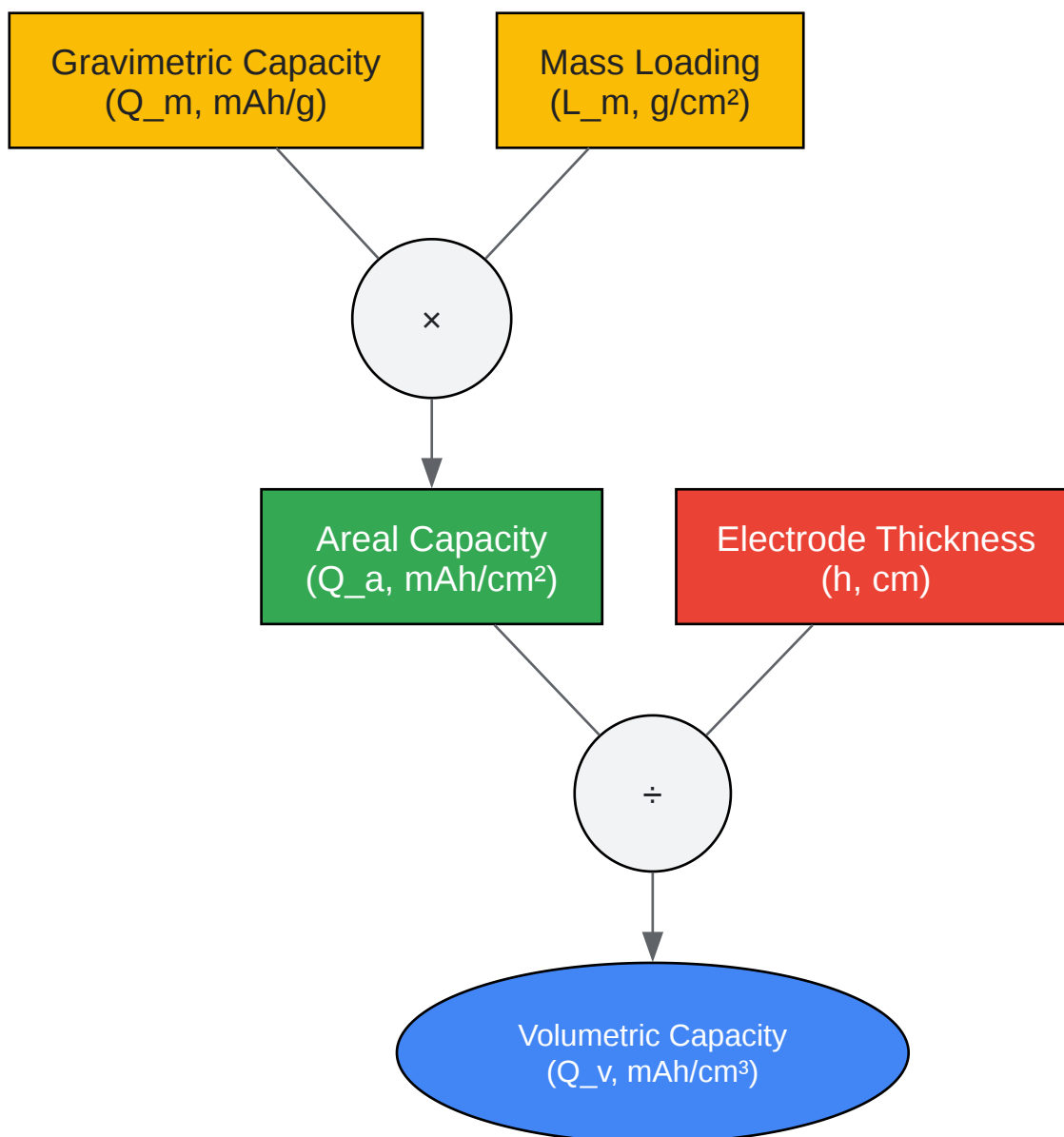
| Parameter                                          | Typical Value Range                             | Source  |
|----------------------------------------------------|-------------------------------------------------|---------|
| Theoretical Gravimetric Capacity                   | ~994 mAh/g (for $\text{Li}_{4.4}\text{Sn}$ )    | [1]     |
| Practical Gravimetric Capacity                     | 400 - 800 mAh/g                                 | [2][9]  |
| Theoretical Volumetric Capacity                    | ~7296 mAh/cm <sup>3</sup> (based on Sn density) | -       |
| Practical Volumetric Capacity                      | 650 - 2400 mAh/cm <sup>3</sup>                  | [2][6]  |
| Volume Expansion (during lithiation)               | ~260 - 300%                                     | [2][3]  |
| Operating Voltage Window (vs. Li/Li <sup>+</sup> ) | 0.01 V - 1.5 V                                  | [6][10] |
| First Cycle Coulombic Efficiency                   | 80 - 95%                                        | [4][6]  |

## Visualizations



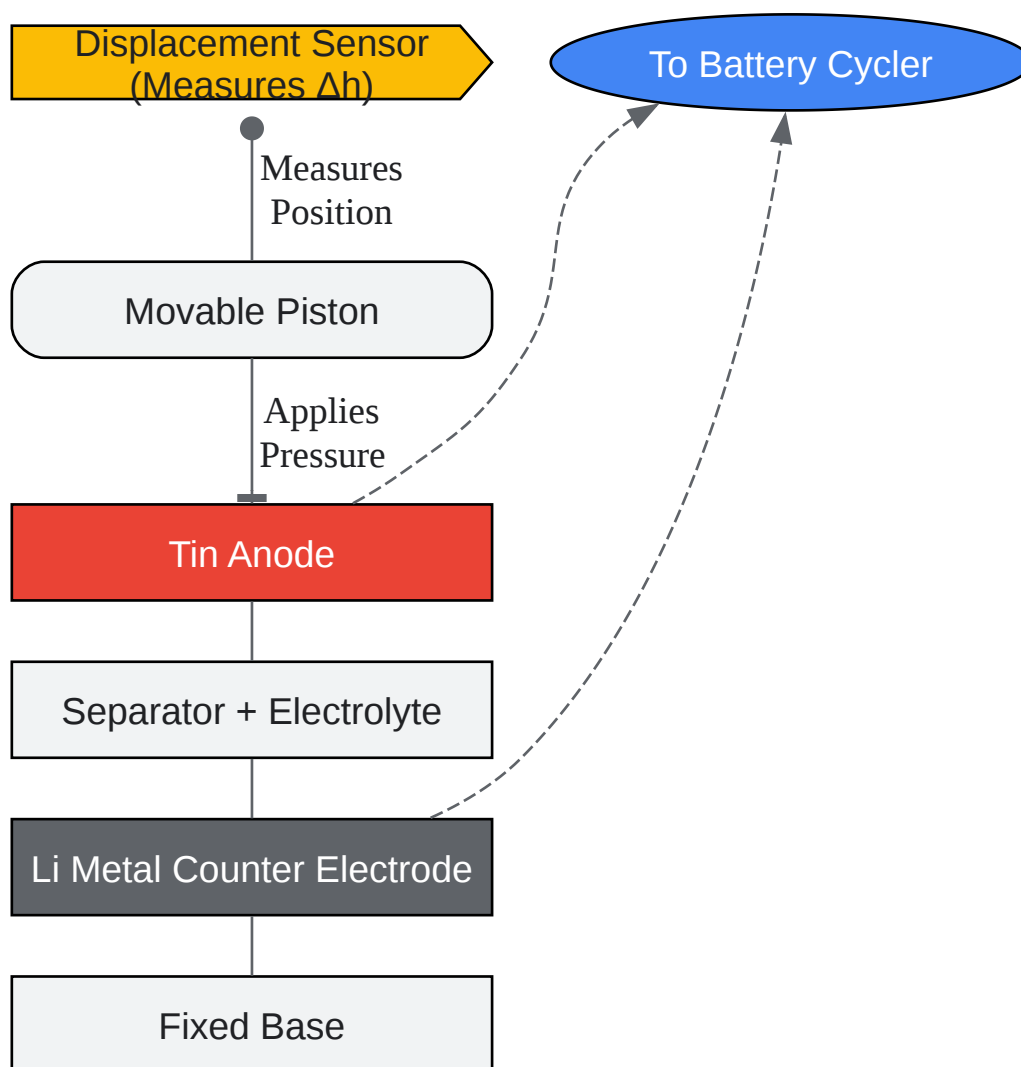
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Caption: Experimental workflow for determining the volumetric capacity of tin anodes.



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Caption: Logical relationship between key parameters for volumetric capacity calculation.



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Caption: Simplified schematic of an in-situ electrochemical dilatometry setup.

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